

Fmoc-L-Tryptophanol: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Fmoc-L-Tryptophanol*

Cat. No.: *B584676*

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For researchers, scientists, and drug development professionals, $\text{N}\alpha$ -(9-Fluorenylmethoxycarbonyl)-L-tryptophanol (**Fmoc-L-Tryptophanol**) is a critical building block in the synthesis of peptides and peptidomimetics. Its unique properties, stemming from the bulky Fmoc protecting group and the functional indole side chain of tryptophan, make it an invaluable tool in the development of novel therapeutics and research probes. This guide provides an in-depth overview of the chemical properties, structure, and experimental applications of **Fmoc-L-Tryptophanol**.

Core Chemical Properties and Structure

Fmoc-L-Tryptophanol is a white to off-white crystalline powder.^[1] It is a derivative of the essential amino acid L-tryptophan, where the alpha-amino group is protected by a fluorenylmethoxycarbonyl (Fmoc) group.^[1] This protection strategy is fundamental to modern solid-phase peptide synthesis (SPPS), allowing for the sequential addition of amino acids to a growing peptide chain.^{[2][3]}

Physicochemical Data

Property	Value	Reference
Molecular Formula	C ₂₆ H ₂₄ N ₂ O ₃	[1] [2]
Molecular Weight	412.5 g/mol	[1] [2]
Melting Point	148-154 °C	[1] [2]
Optical Rotation	$[\alpha]_D^{20} = +40 \pm 1^\circ$ (c=1 in Methanol)	[1] [2]
CAS Number	153815-60-2	[1] [2]
Appearance	White to off-white powder	[1]
Solubility	Soluble in organic solvents like DMF and DMSO, less soluble in water.	
Purity	Typically ≥ 99% (HPLC)	[1]

Structural Representation

The structure of **Fmoc-L-Tryptophanol** is characterized by the planar fluorenyl group, the carbamate linkage of the Fmoc group, and the indole side chain of the tryptophan residue.

Caption: Chemical structure of **Fmoc-L-Tryptophanol**.

Experimental Protocols

The primary application of **Fmoc-L-Tryptophanol** is its incorporation into peptide chains via Solid-Phase Peptide Synthesis (SPPS). Below is a generalized protocol for the coupling of **Fmoc-L-Tryptophanol** to a resin-bound peptide chain.

Protocol: Fmoc-L-Tryptophanol Coupling in SPPS

1. Resin Swelling:

- Place the desired amount of resin (e.g., Rink Amide resin for C-terminal amides or Wang resin for C-terminal carboxylic acids) in a reaction vessel.

- Swell the resin in N,N-dimethylformamide (DMF) for at least 30 minutes. Drain the DMF.

2. Fmoc Deprotection:

- Add a solution of 20% piperidine in DMF to the resin.
- Agitate the mixture for 5-10 minutes.
- Drain the solution and repeat the piperidine treatment for another 5-10 minutes to ensure complete removal of the Fmoc group from the N-terminus of the resin-bound peptide.[4][5][6]
- Wash the resin thoroughly with DMF (5-7 times) to remove all traces of piperidine.

3. Amino Acid Activation:

- In a separate vial, dissolve **Fmoc-L-Tryptophanol** (typically 3-5 equivalents relative to the resin loading) and a coupling reagent such as HBTU (2.9 equivalents) or HATU in DMF.[7]
- Add an activator base, such as N,N-diisopropylethylamine (DIPEA) (6 equivalents), to the amino acid solution and vortex for 1 minute to pre-activate the carboxylic acid group.[7]

4. Coupling Reaction:

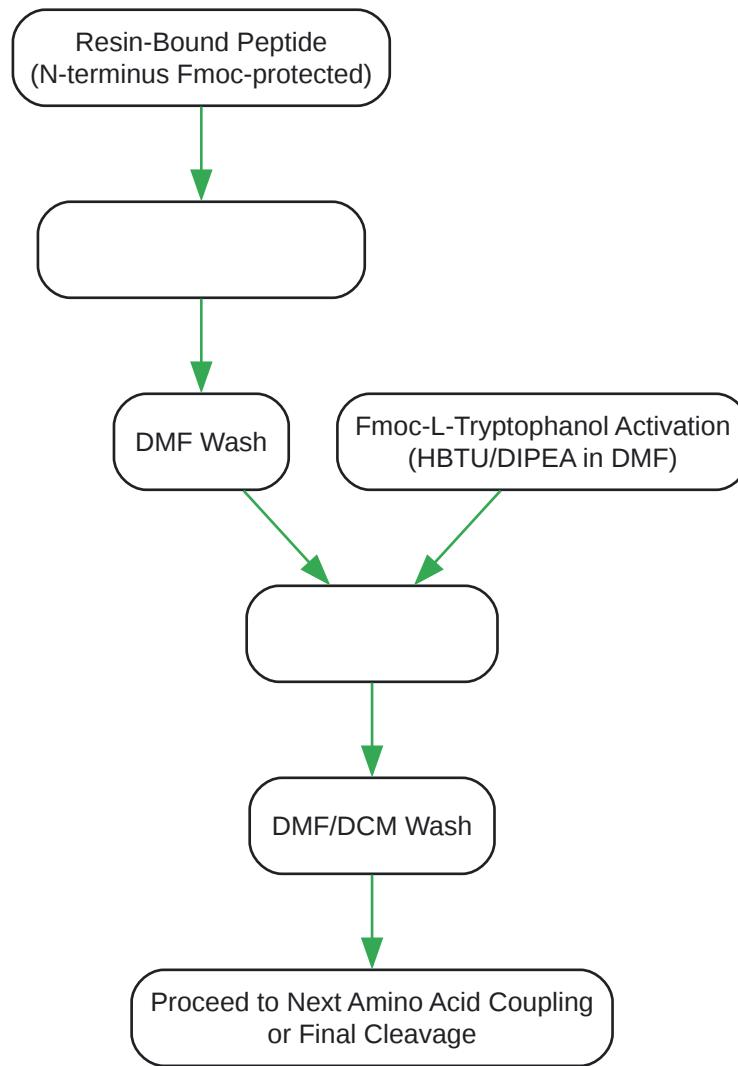
- Add the activated **Fmoc-L-Tryptophanol** solution to the deprotected resin.
- Agitate the mixture at room temperature for 1-2 hours.[7]
- Monitor the completion of the coupling reaction using a qualitative test such as the Kaiser test. A negative test (beads remain colorless) indicates a complete reaction. If the test is positive (blue beads), the coupling step should be repeated.[7]

5. Washing:

- Drain the coupling solution.
- Wash the resin thoroughly with DMF (3-5 times) and dichloromethane (DCM) (3-5 times) to remove any unreacted reagents and byproducts.

This cycle of deprotection and coupling is repeated with subsequent amino acids until the desired peptide sequence is assembled.

Workflow for a Single Coupling Cycle in SPPS



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Caption: A standard cycle for the incorporation of **Fmoc-L-Tryptophanol** in SPPS.

Analytical Characterization

The purity and identity of **Fmoc-L-Tryptophanol** are crucial for the successful synthesis of high-quality peptides. Several analytical techniques are employed for its characterization.

- High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC is the primary method for determining the chemical purity of **Fmoc-L-Tryptophanol**.^[1] Chiral HPLC methods can be used to assess its enantiomeric purity.^[8]
- Fourier-Transform Infrared (FT-IR) Spectroscopy: The FT-IR spectrum of **Fmoc-L-Tryptophanol** shows characteristic absorption bands for the N-H stretching of the indole ring (around 3400 cm^{-1}), the C=O stretching of the carboxylic acid and the urethane, and the aromatic C-H bonds.^{[9][10]}
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the chemical structure of the molecule. The spectra will show characteristic signals for the protons and carbons of the fluorenyl, methoxy, and tryptophan moieties.^[11]
^[12]
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of **Fmoc-L-Tryptophanol**.^[11]

Applications in Research and Drug Development

Fmoc-L-Tryptophanol is a key reagent in various research and development areas:

- Peptide Synthesis: It is a standard building block for the synthesis of peptides containing tryptophan. Tryptophan residues are often important for the biological activity and structural integrity of peptides.
- Drug Development: Many peptide-based drugs and drug candidates incorporate tryptophan. The ability to efficiently synthesize these molecules using **Fmoc-L-Tryptophanol** is critical for the development of new therapeutics.
- Fluorescent Probes: The intrinsic fluorescence of the indole side chain of tryptophan makes it a useful component in the design of fluorescently labeled peptides for studying biological processes.
- Bioconjugation: **Fmoc-L-Tryptophanol** can be incorporated into peptides that are subsequently conjugated to other molecules, such as carrier proteins or nanoparticles, for targeted drug delivery or diagnostic applications.

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